

Technical Guide: 1-Chloro-1-cyclopentene (CAS 930-29-0)

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Compound of Interest

Compound Name: 1-Chloro-1-cyclopentene

Cat. No.: B1360248

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **1-Chloro-1-cyclopentene** (CAS 930-29-0). The information is presented to support research and development activities, with a focus on clear data presentation and detailed experimental methodologies.

Core Properties of 1-Chloro-1-cyclopentene

1-Chloro-1-cyclopentene is a halogenated cyclic alkene. Its physical and chemical properties are summarized in the tables below.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ Cl	[1][2][3]
Molecular Weight	102.56 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	113-115 °C (lit.)	[6][7]
Density	1.035 g/mL at 25 °C (lit.)	[6][7]
Refractive Index (n _{20/D})	1.4651 (lit.)	[6]
Flash Point	9 °C (48.2 °F) - closed cup	[6]
Storage Temperature	2-8°C	[2][6]

Computed and Spectral Data

Property	Value	Source(s)
IUPAC Name	1-chlorocyclopentene	[8]
SMILES	<chem>C1CC=C(C1)Cl</chem>	[8]
InChI	1S/C5H7Cl/c6-5-3-1-2-4-5/h3H,1-2,4H2	[6]
InChIKey	UJUIJZWQFDQKHO-UHFFFAOYSA-N	[6]
Mass Spectrum	Data available from NIST WebBook	[9]
¹ H NMR Spectrum	Conforms to structure	[5]
Infrared Spectrum	Conforms to structure	[5]

Synthesis of 1-Chloro-1-cyclopentene

The most commonly cited method for the synthesis of **1-Chloro-1-cyclopentene** is the reaction of cyclopentanone with a chlorinating agent, such as phosphorus pentachloride (PCl₅).^[1]

Synthesis from Cyclopentanone

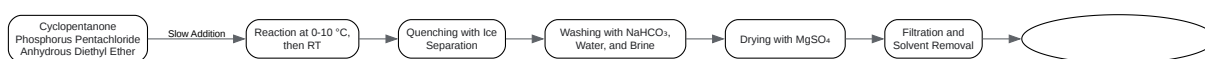
Reaction: Cyclopentanone reacts with phosphorus pentachloride to yield **1-Chloro-1-cyclopentene** and phosphorus oxychloride.

Experimental Protocol:

- Materials:
 - Cyclopentanone
 - Phosphorus pentachloride (PCl_5)
 - Anhydrous diethyl ether
 - Ice
 - Saturated sodium bicarbonate solution
 - Anhydrous magnesium sulfate
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place a stirred solution of cyclopentanone in anhydrous diethyl ether.
 - Cool the flask in an ice bath.
 - Slowly add a solution of phosphorus pentachloride in anhydrous diethyl ether from the dropping funnel. Maintain the temperature below 10 °C during the addition.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
 - Carefully pour the reaction mixture over crushed ice.
 - Separate the organic layer and wash it with a saturated sodium bicarbonate solution until the effervescence ceases.

- Wash the organic layer with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation to obtain **1-Chloro-1-cyclopentene**.

Workflow for the Synthesis of **1-Chloro-1-cyclopentene**:



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Synthesis of **1-Chloro-1-cyclopentene** Workflow

Chemical Reactivity and Experimental Protocols

1-Chloro-1-cyclopentene is a versatile intermediate in organic synthesis, primarily utilized in cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds.

Palladium-Catalyzed Cross-Coupling Reactions

1-Chloro-1-cyclopentene can undergo various palladium-catalyzed cross-coupling reactions, such as Suzuki and Stille couplings, to introduce aryl, vinyl, or alkyl substituents at the 1-position of the cyclopentene ring.

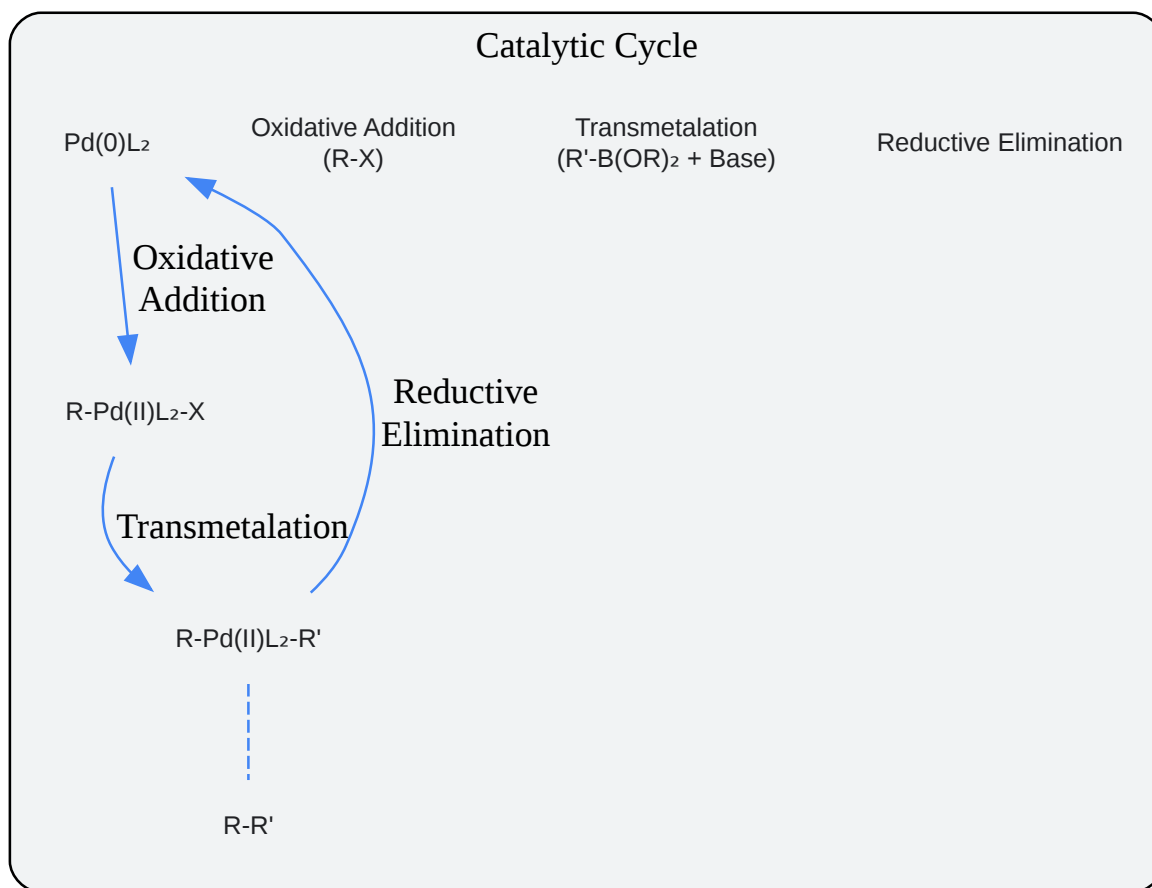
The Suzuki-Miyaura coupling involves the reaction of **1-Chloro-1-cyclopentene** with an organoboron compound, typically an arylboronic acid, in the presence of a palladium catalyst and a base.

General Experimental Protocol for Suzuki-Miyaura Coupling:

- Materials:
 - **1-Chloro-1-cyclopentene**

- Arylboronic acid (e.g., Phenylboronic acid)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd(OAc)₂)
- Ligand (if necessary, e.g., SPhos, XPhos)
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄)
- Anhydrous solvent (e.g., Toluene, Dioxane, THF)
- Water (for aqueous base)
- Procedure:
 - To a flame-dried Schlenk flask, add **1-Chloro-1-cyclopentene**, the arylboronic acid, the palladium catalyst, ligand (if used), and the base under an inert atmosphere (e.g., Argon or Nitrogen).
 - Add the anhydrous solvent and water (if using an aqueous base).
 - Degas the reaction mixture by bubbling the inert gas through the solution for several minutes.
 - Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting material is consumed (monitored by TLC or GC-MS).
 - Cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

Catalytic Cycle of the Suzuki-Miyaura Coupling:



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Suzuki-Miyaura Coupling Catalytic Cycle

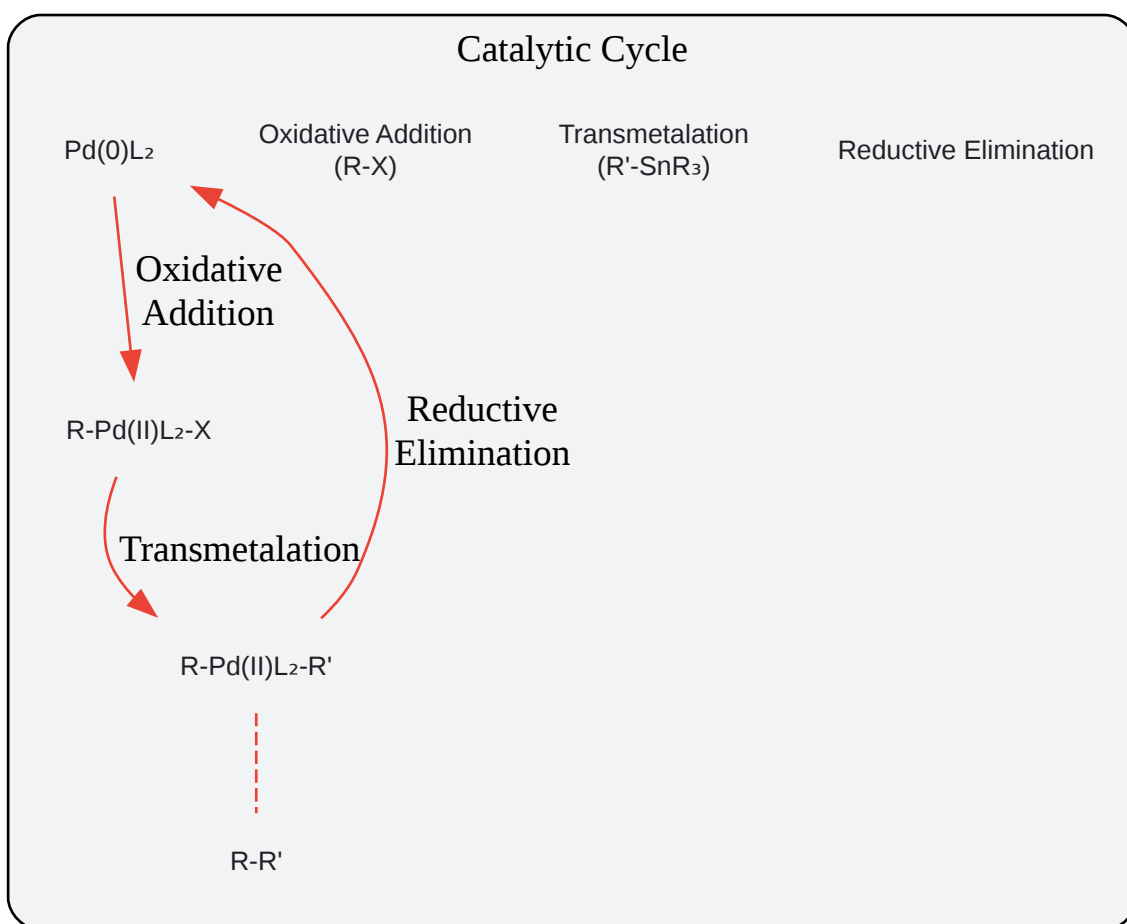
The Stille coupling pairs **1-Chloro-1-cyclopentene** with an organostannane reagent in the presence of a palladium catalyst.

General Experimental Protocol for Stille Coupling:

- Materials:
 - **1-Chloro-1-cyclopentene**
 - Organostannane (e.g., Aryl-SnBu₃)
 - Palladium catalyst (e.g., Pd(PPh₃)₄, Pd₂(dba)₃)

- Ligand (if necessary)
- Anhydrous, degassed solvent (e.g., Toluene, THF, DMF)
- Optional: Additive (e.g., LiCl, CuI)
- Procedure:
 - In a flame-dried flask under an inert atmosphere, dissolve **1-Chloro-1-cyclopentene**, the organostannane, and the palladium catalyst (and ligand, if used) in the anhydrous, degassed solvent.
 - If required, add any additives.
 - Heat the reaction mixture to the appropriate temperature (typically 60-120 °C) and stir until completion.
 - Cool the reaction to room temperature and dilute with an organic solvent.
 - Wash the organic layer with an aqueous solution of potassium fluoride (to remove tin byproducts) and then with brine.
 - Dry the organic layer, filter, and concentrate.
 - Purify the product by column chromatography.

Catalytic Cycle of the Stille Coupling:



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Stille Coupling Catalytic Cycle

Safety and Handling

1-Chloro-1-cyclopentene is a highly flammable liquid and vapor.[6] It is also irritating to the eyes, respiratory system, and skin.

- Precautionary Statements:
 - Keep away from heat, sparks, open flames, and hot surfaces.[10]
 - Keep container tightly closed.[10]
 - Ground/bond container and receiving equipment.[10]

- Use explosion-proof electrical/ventilating/lighting equipment.[10]
- Use only non-sparking tools.[10]
- Take precautionary measures against static discharge.[10]
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.[10]
- Wear protective gloves/protective clothing/eye protection/face protection.[10]
- First Aid Measures:
 - If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.[10]
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.

Conclusion

1-Chloro-1-cyclopentene is a valuable and reactive intermediate in organic synthesis. Its well-defined properties and participation in robust synthetic methodologies, such as palladium-catalyzed cross-coupling reactions, make it a useful building block for the construction of more complex molecules in pharmaceutical and materials science research. Proper handling and safety precautions are essential when working with this compound.

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